

Application Notes and Protocol: Preparation of a 1% Lissamine Green Staining Solution

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Compound of Interest

Compound Name: Lissamine Green

Cat. No.: B076095

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lissamine Green B (also known as Acid Green 50 or C.I. 44090) is an aniline dye used extensively in biomedical research and clinical settings.^{[1][2]} Its primary application is as a vital stain to assess ocular surface integrity, particularly in the diagnosis and management of dry eye disease.^{[3][4]} **Lissamine Green** selectively stains membrane-damaged or devitalized cells of the cornea and conjunctiva, providing a clear indication of epithelial damage.^{[4][5]} It is also utilized in histology, cytology, and studies of the blood-brain barrier.^{[5][6][7]} Unlike Rose Bengal, another common ocular stain, **Lissamine Green** is often associated with less patient discomfort.^[3] An optimal concentration of 1% is typically required for effective vital staining.^[8] ^[9] This document provides a detailed protocol for the safe and accurate preparation of a 1% **Lissamine Green** solution for research and clinical applications.

Quantitative Data Summary

The following table summarizes the key quantitative and chemical properties of **Lissamine Green B** powder.

Parameter	Value	Reference
Synonyms	Acid Green 50; Wool Green S; C.I. 44090	[1][2]
CAS Number	3087-16-9	[1][7][10]
Molecular Formula	C ₂₇ H ₂₅ N ₂ NaO ₇ S ₂	[5][6][10]
Molecular Weight	576.62 g/mol	[5][6][7][10]
Appearance	Dark red to almost black powder	[2][7]
Solvent	Sterile Saline Solution or Deionized Water	[6][10]
Final Concentration	1% (w/v)	[8][9]
Storage (Powder)	Room temperature, protected from light in a dry, well- ventilated area	[1][2][10]
Storage (Solution)	2-8°C, protected from light	[1]

Experimental Protocol

1. Materials and Equipment

- **Lissamine Green B** powder (Dye content ≥ 60%)
- Solvent: Sterile 0.9% saline solution or sterile deionized water
- Calibrated analytical balance
- Weighing paper or boat
- Spatula
- Appropriate size volumetric flask (e.g., 10 mL or 50 mL) with stopper

- Magnetic stirrer and stir bar (optional) or vortex mixer
- Sterile syringe filter (0.22 µm pore size)
- Sterile syringe
- Sterile storage bottle (amber glass or opaque plastic)
- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat

2. Safety Precautions

- **Lissamine Green B** powder can cause serious eye irritation and may irritate the skin and respiratory system.[\[1\]](#)[\[2\]](#)[\[11\]](#)[\[12\]](#)
- Always handle the powder in a well-ventilated area or under a chemical fume hood to avoid dust formation.[\[1\]](#)[\[11\]](#)
- Wear appropriate PPE, including safety goggles, nitrile gloves, and a lab coat, at all times.[\[1\]](#)[\[2\]](#)
- In case of eye contact, rinse cautiously with water for several minutes.[\[1\]](#)[\[2\]](#) If on skin, wash thoroughly with water.[\[2\]](#) Seek medical attention if irritation persists.

3. Step-by-Step Solution Preparation

This protocol describes the preparation of 10 mL of a 1% (w/v) **Lissamine Green** solution. Adjust volumes as needed.

Step 1: Calculation A 1% weight/volume (w/v) solution requires 1 gram of solute per 100 mL of solvent.

- To prepare 10 mL of a 1% solution: $(1 \text{ g} / 100 \text{ mL}) * 10 \text{ mL} = 0.1 \text{ g}$
- Therefore, you will need to weigh out 0.1 g (100 mg) of **Lissamine Green B** powder.

Step 2: Weighing

- Place a clean, dry weighing boat on the analytical balance and tare the scale to zero.
- Carefully weigh out exactly 0.1 g of **Lissamine Green B** powder using a spatula.

Step 3: Dissolving

- Transfer the weighed powder into a 10 mL volumetric flask.
- Add approximately 7-8 mL of the chosen solvent (sterile saline or deionized water) to the flask.
- Stopper the flask and mix thoroughly by inverting the flask, vortexing, or using a magnetic stirrer until all the powder is completely dissolved. The solution will have a deep green color.

Step 4: Final Volume Adjustment

- Once the powder is fully dissolved, carefully add more solvent to the volumetric flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

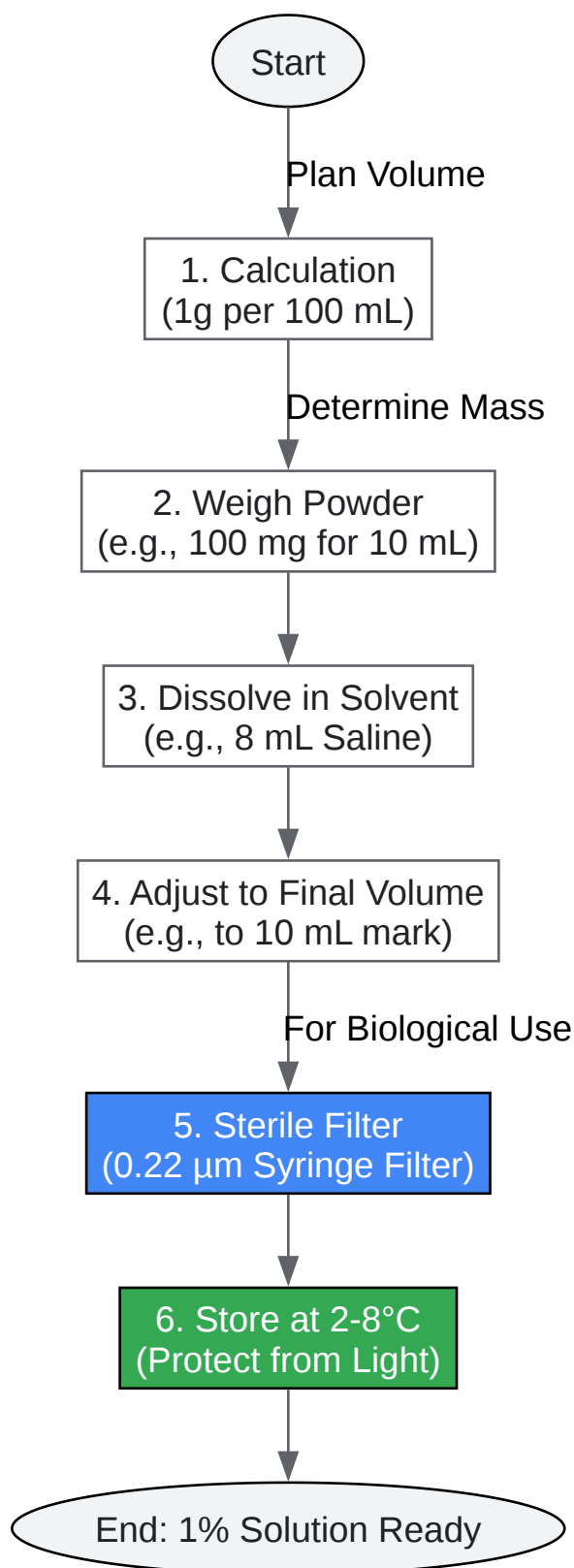
Step 5: Sterilization (Critical for Biological Applications)

- For applications involving live cells or clinical use, sterile filtration is mandatory.
- Draw the prepared 1% **Lissamine Green** solution into a sterile syringe.
- Attach a sterile 0.22 µm syringe filter to the tip of the syringe.
- Dispense the solution through the filter into a sterile, light-protected storage bottle.

Step 6: Storage and Labeling

- Label the storage bottle clearly with the contents ("1% **Lissamine Green** Solution"), preparation date, and your initials.
- Store the prepared solution in a refrigerator at 2-8°C, protected from light to maintain stability.^[1]

Workflow Diagram



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Caption: Workflow for preparing a sterile 1% **Lissamine Green** solution.

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